

# Akt inhibitor VIII stability storage conditions

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## Compound Focus: Akt inhibitor VIII

CAS No.: 612847-09-3

Cat. No.: S517762

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## Chemical Properties & Storage

The table below summarizes the key chemical properties and stable storage conditions for Akt Inhibitor VIII as provided by multiple chemical suppliers [1] [2] [3].

Property	Specification
CAS Number	612847-09-3 [1] [2] [3]
Molecular Formula	C <sub>34</sub> H <sub>29</sub> N <sub>7</sub> O [1] [2] [3]
Molecular Weight	551.64 g/mol [2] [3]
Purity	≥95% (HPLC), or ≥98% (HPLC) from certain suppliers [1] [4]
Physical Form	Yellow solid [1] [3]
Solubility	Soluble in DMSO (5 mg/mL) or methanol [1] [4]
Long-Term Storage (Powder)	-20°C [2] [5]
Long-Term Storage (Solution)	-70°C to -80°C in DMSO [1] [2] [4]
Short-Term Storage (Solution)	Up to 2 weeks at 4°C [2]

Property	Specification
Inert Gas Packaging	Yes [1] [3]
Light Sensitivity	Protect from light [1] [3]

## Handling & Safety Guidelines

Proper handling is crucial for both personal safety and experimental success.

- **Personal Protective Equipment (PPE):** Wear safety goggles, gloves, and impervious clothing. Avoid inhaling dust or aerosols and use only in areas with appropriate exhaust ventilation [5].
- **Hazards Identification:** The compound is classified as harmful if swallowed (H302) and is very toxic to aquatic life with long-lasting effects (H410) [5].
- **First Aid Measures:**
  - **Eye contact:** Flush immediately with large amounts of water and call a physician.
  - **Skin contact:** Rinse thoroughly with water.
  - **Ingestion:** Wash out the mouth with water, but do **NOT** induce vomiting. Call a physician [5].

## Preparation & Usage Protocols

### Stock Solution Preparation

- **Calculate & Weigh:** Calculate the required mass to achieve your desired stock concentration (e.g., 10 mM).
- **Reconstitute:** Add the appropriate volume of sterile, anhydrous DMSO to the powder to dissolve it. A common stock concentration is 5-10 mM [1] [4].
- **Aliquot:** Following reconstitution, immediately aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles [1] [3].
- **Store:** Freeze aliquots at **-70°C to -80°C**. Under these conditions, stock solutions are stable for up to **6 months** [1] [3].

### Working Solution & Experiment Setup

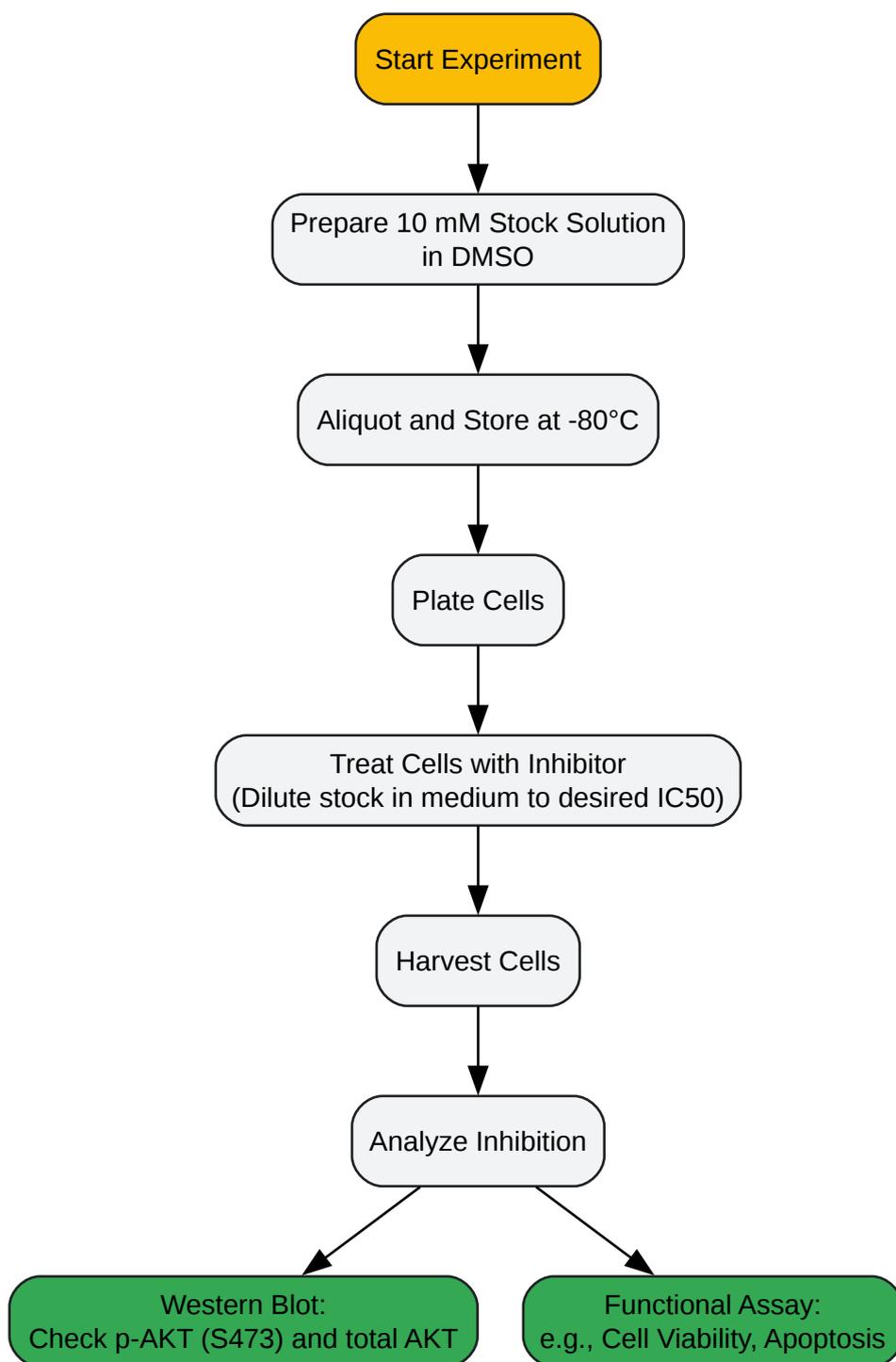
- **Thawing:** Gently thaw an aliquot at room temperature before use. Vortex briefly to ensure the solution is homogenous.
- **Dilution:** Dilute the stock solution into your cell culture medium or assay buffer. Note that the final DMSO concentration should typically be kept below 0.1% to minimize solvent toxicity to cells.
- **Application:** Apply the working solution to your cells or biochemical assay. The typical **IC50 values** for this inhibitor are:
  - **Akt1:** 58 nM
  - **Akt2:** 210 nM
  - **Akt3:** 2.12  $\mu$ M [1] [2] [3]

## Troubleshooting Common Issues

Problem	Possible Cause	Solution
<b>Precipitation in Solution</b>	Solution stored at too high a temperature; repeated freeze-thaw cycles.	Ensure storage at <b>-70°C to -80°C</b> ; use single-use aliquots. Before use, warm the vial in your hand and vortex. If precipitate persists, briefly sonicate.
<b>Loss of Inhibitory Activity</b>	Improper storage; stock solution is too old; exposure to light.	Confirm storage temperature compliance; do not use aliquots stored for more than 6 months at -70°C; protect from light during handling [1] [3].
<b>High Background Toxicity in Cells</b>	Final DMSO concentration is too high.	Dilute the stock solution further to ensure the final DMSO concentration in your culture medium is $\leq$ 0.1%.
<b>Ineffective Pathway Inhibition</b>	Incorrect dosing; degraded compound; cell line-specific resistance.	Validate a new batch of inhibitor; check for Akt mutations that may confer resistance (e.g., E17K can reduce sensitivity to allosteric inhibitors) [6].

## Experimental Example: Inhibiting AKT in Cultured Cells

This workflow illustrates a typical experiment using **Akt Inhibitor VIII** to block Akt signaling in cells.



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### Key Steps:

- **Preparation & Storage:** Prepare a 10 mM stock solution in DMSO, aliquot, and store at **-80°C** [1] [2].
- **Cell Treatment:** Plate your cells (e.g., MDA-MB-468). The next day, dilute the stock into culture medium to achieve the desired working concentration based on the IC50 for your target isoform (e.g.,

- 100-250 nM for maximal degradation in some contexts) [7]. Include a vehicle control (DMSO only).
- **Harvest & Analysis:** After a suitable treatment period (e.g., 12-24 hours), harvest the cells.
    - **Western Blot Analysis:** Confirm target engagement by probing for a reduction in phosphorylated AKT (Ser473) and its downstream substrates (e.g., pPRAS40). Total AKT levels should remain unchanged as this is an inhibitor, not a degrader [1] [6].
    - **Functional Assays:** Perform subsequent cell viability (e.g., MTS), apoptosis (e.g., caspase-3/7 activation, PARP cleavage), or other phenotype-specific assays.

## Important Technical Notes

- **Mechanism of Action:** **Akt Inhibitor VIII** is a **cell-permeable, reversible, and allosteric inhibitor**. Its action is **Pleckstrin Homology (PH) domain-dependent**, meaning it does not inhibit Akt isoforms that lack the PH domain or other closely related AGC kinase family members (PKA, PKC) even at high concentrations [1] [3].
- **Stability vs. Degraders:** Unlike reversible inhibitors like Akti-1/2, newer therapeutic strategies are exploring **PROTAC-based AKT degraders** (e.g., INY-03-041). These degraders remove the AKT protein entirely and can offer **more potent and prolonged suppression** of AKT signaling, even after compound washout [7].

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